

Application Note and Protocol: Chemoenzymatic Synthesis of GDP-L-Fucose

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Compound of Interest

Compound Name: **GDP-L-fucose**

Cat. No.: **B1144813**

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Fucosylation, the enzymatic transfer of an L-fucose sugar moiety to glycoconjugates, is a critical post-translational modification that mediates a wide range of biological events, including cell adhesion, signaling, and immune responses.^{[1][2]} The universal donor for these reactions is Guanosine 5'-diphosphate-β-L-fucose (**GDP-L-fucose**), which is produced in cells through either the de novo or the salvage pathway.^{[2][3]} While chemical synthesis of **GDP-L-fucose** is often complex and low-yielding, and its direct isolation from biological sources is impractical for large quantities, chemoenzymatic methods provide a robust and efficient alternative.^{[2][4]}

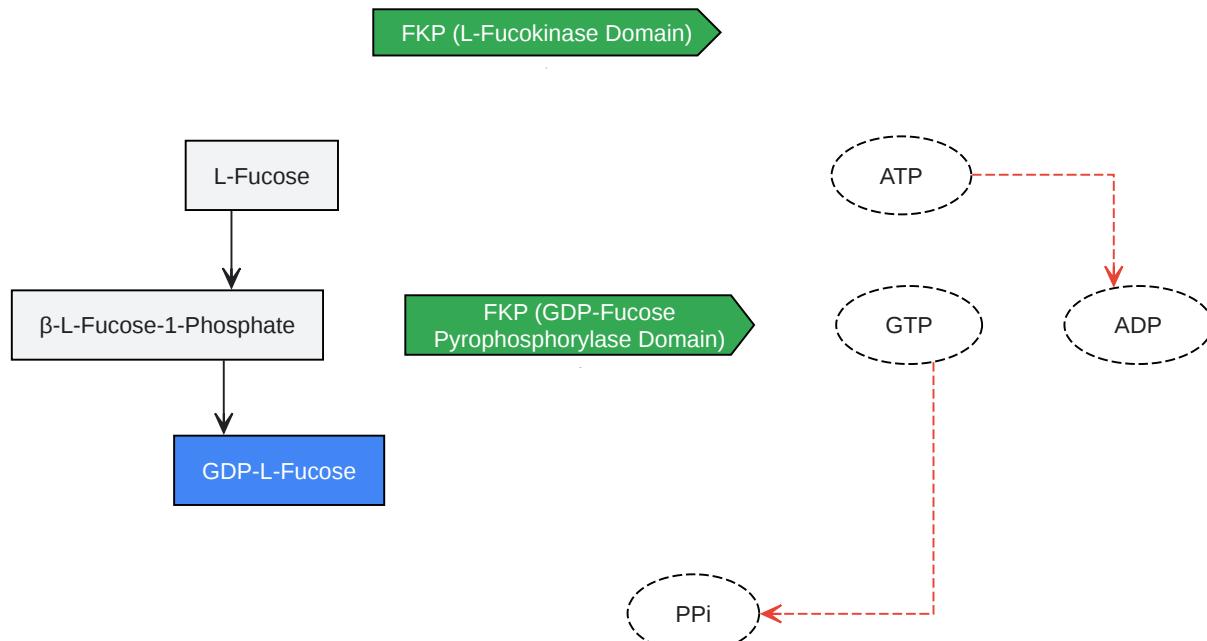
This application note details a one-pot protocol for the preparative-scale synthesis of **GDP-L-fucose**, leveraging the salvage pathway. The method employs a recombinant bifunctional enzyme, L-fucokinase/**GDP-L-fucose** pyrophosphorylase (FKP), originally isolated from *Bacteroides fragilis*.^{[4][5]} This enzyme combines two distinct catalytic activities in a single polypeptide, enabling a streamlined and cost-effective production of **GDP-L-fucose** and its analogs.^{[2][6]}

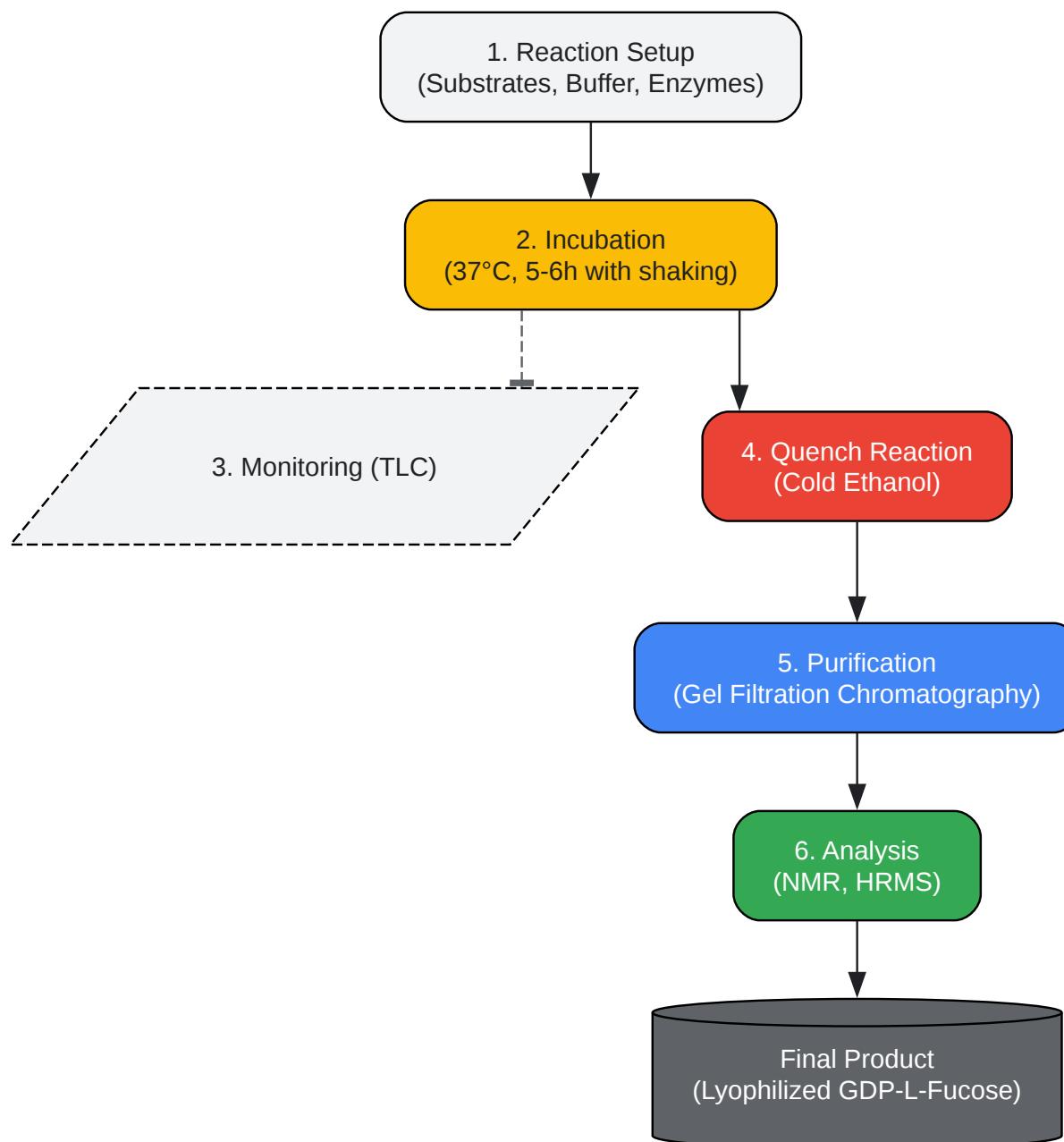
Principle of the Method

The chemoenzymatic synthesis of **GDP-L-fucose** from L-fucose is a two-step process catalyzed by the bifunctional FKP enzyme in a single reaction vessel.^{[2][6]}

- Phosphorylation: The C-terminal L-fucokinase domain of FKP catalyzes the transfer of a phosphate group from adenosine triphosphate (ATP) to the anomeric C1 position of L-fucose, yielding β -L-fucose-1-phosphate (Fuc-1-P).[5][6]
- Guanylylation: The N-terminal **GDP-L-fucose** pyrophosphorylase domain then catalyzes the condensation of Fuc-1-P with guanosine triphosphate (GTP) to form the final product, **GDP-L-fucose**, releasing inorganic pyrophosphate (PPi).[5][6]

The reaction is driven to completion by the inclusion of an inorganic pyrophosphatase, which hydrolyzes the PPi byproduct, preventing feedback inhibition and shifting the reaction equilibrium towards product formation.[5][7]





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References

- 1. researchgate.net [researchgate.net]
- 2. benchchem.com [benchchem.com]
- 3. Differential gene expression of GDP-L-fucose-synthesizing enzymes, GDP-fucose transporter and fucosyltransferase VII - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. [PDF] Chemoenzymatic synthesis of GDP-L-fucose and the Lewis X glycan derivatives | Semantic Scholar [semanticscholar.org]
- 5. pnas.org [pnas.org]
- 6. Structural insight into the catalytic mechanism of the bifunctional enzyme L-fucokinase/GDP-fucose pyrophosphorylase - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
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